

# Technical Guide: Molecular Weight of N-Acetyl-N-(2-methylpropyl)acetamide

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## Compound of Interest

Compound Name: N-Acetyl-N-(2-methylpropyl)acetamide

Cat. No.: B154605

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This document provides a concise technical overview of the molecular properties of **N-Acetyl-N-(2-methylpropyl)acetamide**, with a primary focus on its molecular weight.

## Molecular Identity

**N-Acetyl-N-(2-methylpropyl)acetamide** is a chemical compound with the molecular formula  $C_8H_{15}NO_2$ .<sup>[1]</sup> Its structure consists of an N-acetyl group and an N-(2-methylpropyl)acetamide group.

## Molecular Weight

The molecular weight of **N-Acetyl-N-(2-methylpropyl)acetamide** is 157.21 g/mol.<sup>[1]</sup> This value is a fundamental parameter in various experimental and theoretical applications within chemistry and drug development, including stoichiometry, solution preparation, and molecular modeling.

## Data Summary

The key quantitative data for **N-Acetyl-N-(2-methylpropyl)acetamide** is summarized in the table below for easy reference.

Parameter	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>2</sub>	[1]
Molecular Weight	157.21 g/mol	[1]

## Experimental Protocols (Theoretical Calculation)

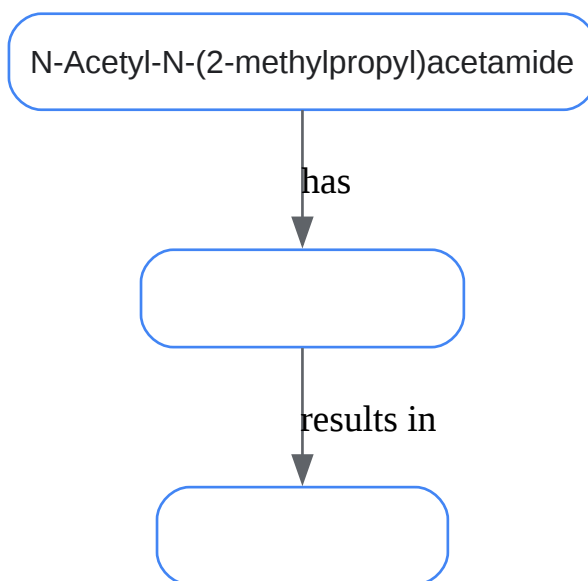
The molecular weight was determined based on its molecular formula. The calculation involves summing the atomic weights of all atoms present in the molecule.

Methodology:

- Identify the molecular formula: The molecular formula for **N-Acetyl-N-(2-methylpropyl)acetamide** is C<sub>8</sub>H<sub>15</sub>NO<sub>2</sub>.[\[1\]](#)
- Determine the count of each element:
  - Carbon (C): 8 atoms
  - Hydrogen (H): 15 atoms
  - Nitrogen (N): 1 atom
  - Oxygen (O): 2 atoms
- Obtain the atomic weight of each element:
  - C: ~12.01 g/mol
  - H: ~1.008 g/mol
  - N: ~14.01 g/mol
  - O: ~16.00 g/mol
- Calculate the total molecular weight:
  - $(8 * 12.01) + (15 * 1.008) + (1 * 14.01) + (2 * 16.00) = 157.21 \text{ g/mol}$

## Visualization

The following diagram illustrates the relationship between the compound's name, its molecular formula, and its resulting molecular weight.



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## References

- 1. GSRS [gsrs-dev-public.ncats.io]
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